

The Discovery and Development of WWL229: A Technical Whitepaper

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Compound of Interest

Compound Name: WWL229
Cat. No.: B15613062

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Abstract

WWL229 is a selective, covalent inhibitor of carboxylesterase 1 (CES1), a key enzyme in lipid metabolism and the biotransformation of numerous drugs. Identified as 4-Nitrophenyl 2-(3-methoxypropyl)piperidine-1-carboxylate, **WWL229** has emerged as a valuable chemical probe for elucidating the physiological and pathophysiological roles of CES1. This document provides a comprehensive technical overview of the discovery, mechanism of action, and development of **WWL229**, including its effects on inflammatory signaling and lipid metabolism. Detailed experimental protocols and quantitative data are presented to support further research and development efforts involving this compound.

Introduction

Carboxylesterases (CES) are a superfamily of serine hydrolases responsible for the hydrolysis of a wide range of ester- and amide-containing endogenous and exogenous compounds. Human CES1, and its murine ortholog Ces1d (also referred to as Ces3), are highly expressed in the liver, adipose tissue, and macrophages. These enzymes play a critical role in lipid homeostasis, including the metabolism of triglycerides and cholesteryl esters, and are also

pivotal in the metabolic activation and detoxification of numerous clinical drugs.^{[1][2][3]} The development of selective inhibitors for CES1 is therefore of significant interest for both therapeutic applications and as research tools to dissect the biological functions of this enzyme family.

WWL229 has been identified as a selective inhibitor of CES1 and its rodent homologs.^{[2][3]} Its carbamate chemotype acts as a mechanism-based inactivator, covalently modifying the catalytic serine residue within the active site of the enzyme.^[4] This irreversible inhibition allows for potent and sustained target engagement, making **WWL229** a powerful tool for studying the consequences of CES1 inhibition in various biological contexts.

Physicochemical Properties and Synthesis

While a detailed, step-by-step synthesis protocol for **WWL229** is not publicly available in the reviewed literature, its chemical structure, 4-Nitrophenyl 2-(3-methoxypropyl)piperidine-1-carboxylate, suggests a synthetic route likely involving the reaction of 2-(3-methoxypropyl)piperidine with 4-nitrophenyl chloroformate or a similar activated carbonate. The synthesis of related piperidine-1-carboxylate derivatives often involves standard acylation procedures.

Mechanism of Action and Target Selectivity

WWL229 is a mechanism-based covalent inhibitor of CES1.^[4] The carbamate functional group is key to its mechanism, reacting with the catalytic serine residue in the enzyme's active site to form a stable, covalent adduct. This effectively and irreversibly inactivates the enzyme.

Target Selectivity:

Activity-based protein profiling (ABPP) has demonstrated that **WWL229** is a selective inhibitor of CES1/Ces1d in complex proteomes.^{[2][3]} In studies using lung membranes from mice, **WWL229** selectively inhibited Ces1d without significantly affecting other serine hydrolases.^[2] This selectivity is crucial for its utility as a chemical probe, ensuring that observed biological effects can be confidently attributed to the inhibition of its primary target.

Quantitative Data

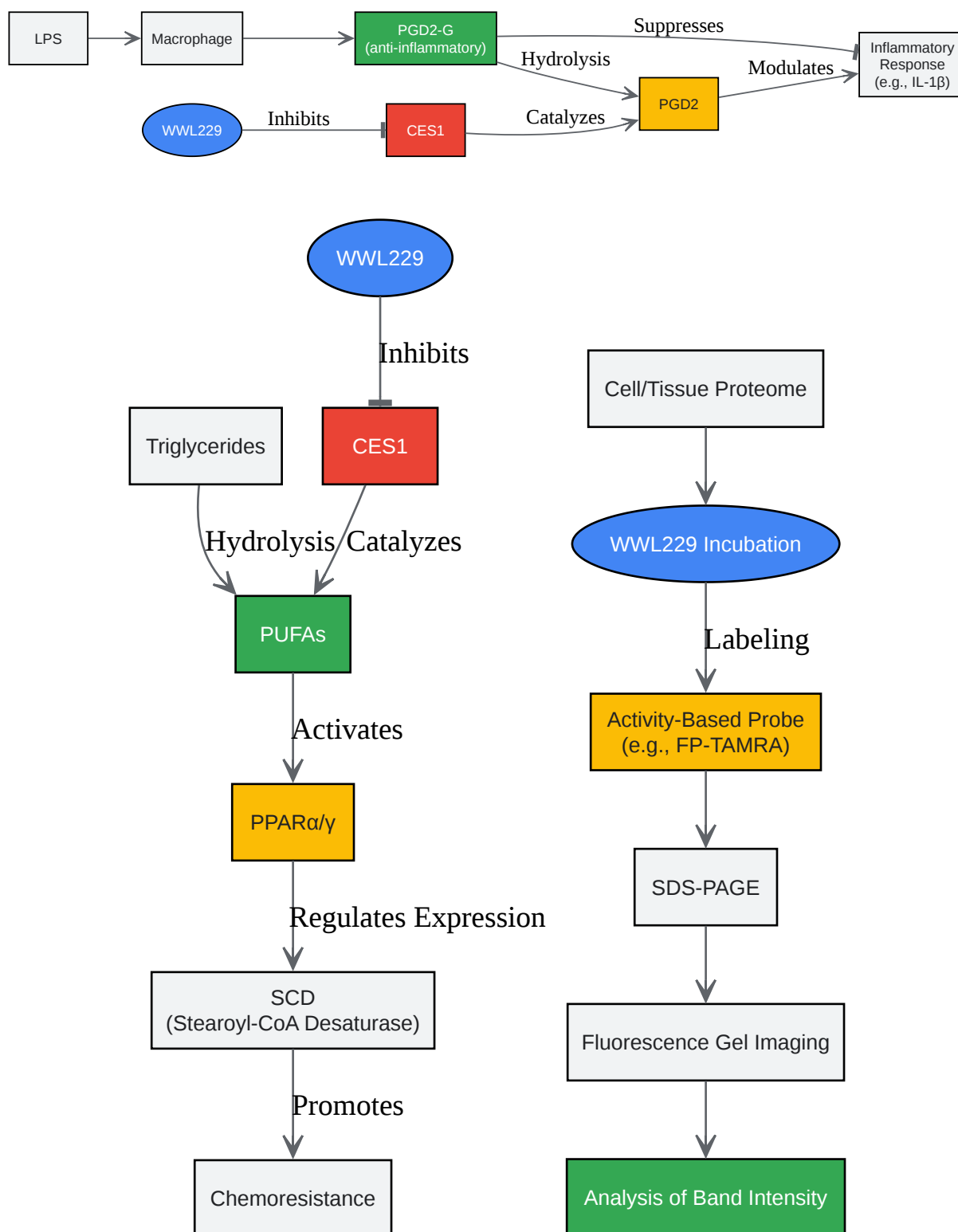
The inhibitory potency and biological effects of **WWL229** have been quantified in various assays.

Parameter	Species/System	Target	Value	Reference(s)
IC50	Recombinant Human	CES1	Not explicitly stated, but less potent than WWL113 and CPO	[4]
IC50	Mouse Lung Membranes	Ces1d	~1 μ M	[2]
Effect on Basal Lipolysis	Cultured Adipocytes	Ces3	Significant prevention of basal lipolysis	[3]
Effect on Lipid Storage	Cultured Adipocytes	Ces3	Promotes lipid storage	[3]
Effect on Inflammatory Cytokines	LPS-challenged female mice	Ces1d	Augments LPS-induced Il1b mRNA in the lung	[2]
Effect on Inflammatory Cytokines	LPS-challenged female mice	Ces1d	No significant effect on Il6 mRNA in the lung (in contrast to Ces1d knockout)	[2]
Effect on Lipid Metabolism	Hepatocellular Carcinoma Cells	CES1	Alters lipid profiles, reduces polyunsaturated fatty acids (PUFAs)	[1]

Key Biological Effects and Signaling Pathways

Modulation of Inflammatory Signaling

WWL229 has been shown to modulate inflammatory responses, particularly in the context of lipopolysaccharide (LPS)-induced inflammation. In a murine model, **WWL229** augmented LPS-induced lung inflammation in a female-specific manner, as evidenced by increased neutrophil infiltration and elevated Il1b mRNA levels.^[2] This suggests that CES1 plays a role in dampening certain inflammatory pathways. The inhibition of CES1 by **WWL229** leads to the stabilization of prostaglandin glyceryl esters (PG-Gs), which can have both pro- and anti-inflammatory effects depending on the specific PG-G.^{[4][5]} For instance, inhibiting the hydrolysis of the anti-inflammatory PGD2-G can potentiate its effects.^[4]



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